

A Technical Guide to 2-Nitrophenyl Stearate: Properties and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitrophenyl stearate

Cat. No.: B147434

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical properties of **2-Nitrophenyl stearate**. Due to a notable scarcity of published research specifically utilizing **2-Nitrophenyl stearate**, this document also presents a generalized experimental protocol and workflow for lipase activity assays, a common application for the isomeric compound, 4-Nitrophenyl stearate. This information is provided as a foundational reference for researchers interested in the potential applications of nitrophenyl fatty acid esters.

Chemical Identification and Properties

2-Nitrophenyl stearate is an ester of stearic acid and 2-nitrophenol. Its chemical properties are summarized in the table below.

Property	Value
CAS Number	104809-27-0[1]
Molecular Formula	C ₂₄ H ₃₉ NO ₄
Molecular Weight	405.57 g/mol [2]
Synonyms	2-Nitrophenyl octadecanoate

Applications in Research

While specific experimental applications for **2-Nitrophenyl stearate** are not widely documented in scientific literature, its isomer, 4-Nitrophenyl stearate, is extensively used as a chromogenic substrate for the determination of lipase activity. Lipases are enzymes that catalyze the hydrolysis of fats (lipids). The principle of this assay is based on the enzymatic cleavage of the ester bond in 4-nitrophenyl esters by lipase, which releases 4-nitrophenol. In an alkaline buffer, 4-nitrophenol is converted to the 4-nitrophenolate ion, which produces a distinct yellow color that can be quantified spectrophotometrically at approximately 405-410 nm[3]. This method provides a simple and reliable way to measure lipase activity[3][4].

The substrate specificity of lipases can be investigated by using a variety of 4-nitrophenyl esters with different fatty acid chain lengths, such as acetate, butyrate, decanoate, palmitate, and stearate[3][5].

Generalized Experimental Protocol: Lipase Activity Assay using a p-Nitrophenyl Ester

The following is a generalized protocol for a spectrophotometric lipase assay using a para-nitrophenyl ester. This protocol is based on established methods for 4-nitrophenyl esters and serves as a template that would require optimization for specific enzymes and substrates[5][6].

Objective: To determine the activity of a lipase enzyme by measuring the rate of hydrolysis of a p-nitrophenyl ester substrate.

Materials:

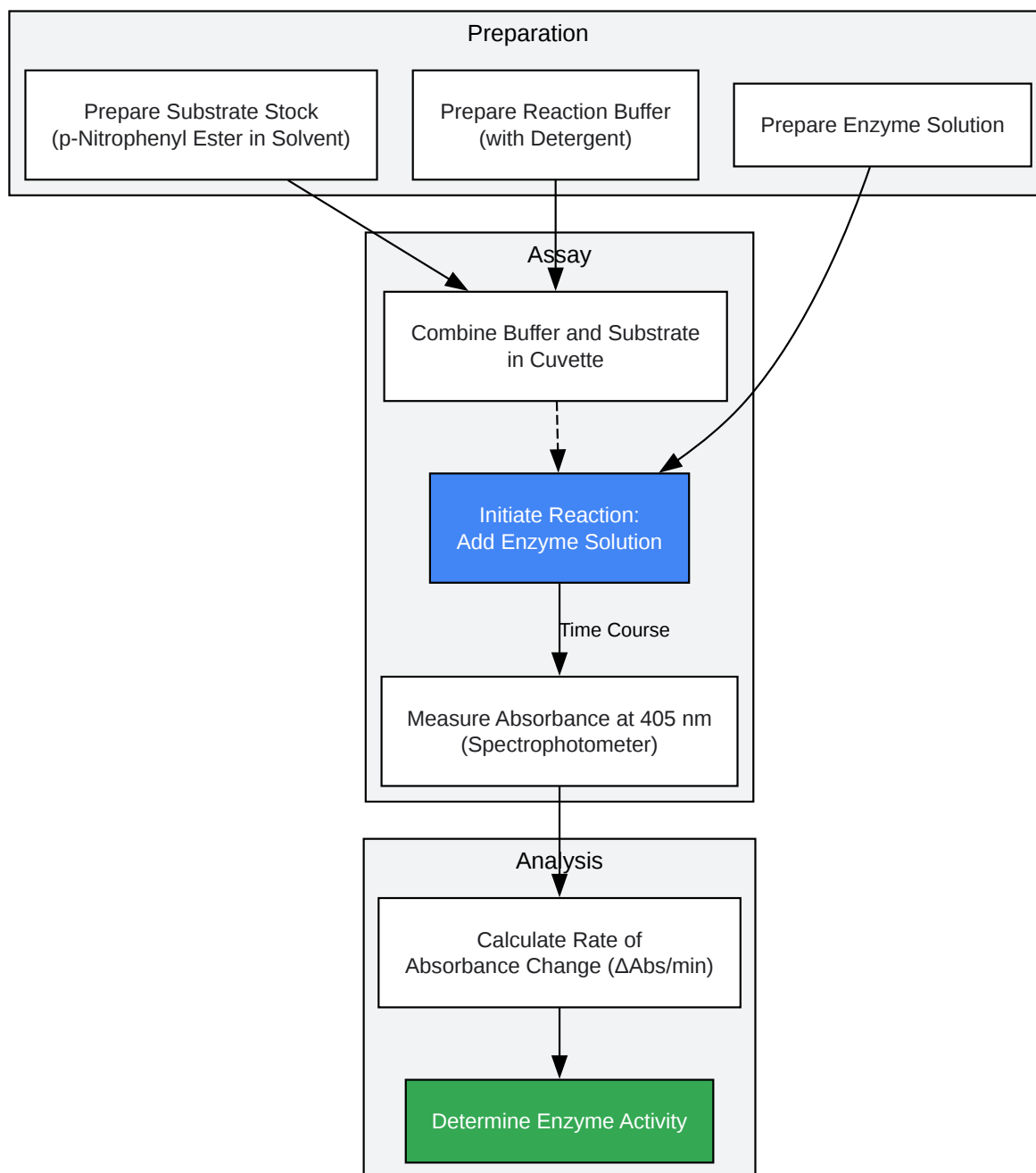
- Lipase enzyme solution of unknown concentration
- p-Nitrophenyl stearate (or other p-nitrophenyl ester)
- Buffer solution (e.g., 50 mM Tris-HCl, pH 8.5)[5]
- Detergent (e.g., Triton X-100) to solubilize the substrate[5][7]
- Solvent for substrate (e.g., isopropanol or acetonitrile)[7]
- Spectrophotometer and cuvettes

Procedure:

- **Substrate Preparation:** Prepare a stock solution of the p-nitrophenyl ester in a suitable organic solvent. Due to the low aqueous solubility of long-chain esters like stearate, a detergent is typically required in the final reaction mixture to ensure substrate availability[7].
- **Reaction Mixture Preparation:** In a cuvette, prepare the reaction mixture containing buffer, detergent, and the p-nitrophenyl ester substrate. The final concentration of the substrate and detergent needs to be optimized for the specific lipase being studied[5].
- **Enzyme Addition:** Initiate the reaction by adding a small volume of the lipase enzyme solution to the reaction mixture.
- **Spectrophotometric Measurement:** Immediately place the cuvette in a spectrophotometer and monitor the increase in absorbance at 405 nm over time. The rate of change in absorbance is proportional to the rate of 4-nitrophenol release and thus to the lipase activity[3].
- **Data Analysis:** Calculate the enzyme activity based on the rate of the reaction and the molar extinction coefficient of 4-nitrophenolate under the specific assay conditions[5].

Visualizing the Experimental Workflow

The logical flow of a typical lipase assay using a chromogenic p-nitrophenyl ester substrate is illustrated below.



[Click to download full resolution via product page](#)

Caption: Workflow for a Spectrophotometric Lipase Assay.

Signaling Pathway Diagram

As **2-Nitrophenyl stearate** is primarily a tool for biochemical assays, it is not directly involved in biological signaling pathways. The relevant process is the enzymatic reaction it undergoes, as depicted in the workflow diagram above.

In summary, while **2-Nitrophenyl stearate** is a defined chemical compound, its application in research is not well-documented. The closely related isomer, 4-Nitrophenyl stearate, serves as a valuable tool for a chromogenic lipase assay, the principles and a generalized protocol for which have been provided in this guide. Researchers interested in using **2-Nitrophenyl stearate** would likely need to adapt and optimize similar methodologies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. labsolu.ca [labsolu.ca]
- 3. mdpi.com [mdpi.com]
- 4. Caucasian Journal of Science » Submission » Investigation of The Activity of Lipase Variants on Different 4-Nitrophenyl Esters by Spectrophotometric Assay [dergipark.org.tr]
- 5. Defining Substrate Specificities for Lipase and Phospholipase Candidates - PMC [pmc.ncbi.nlm.nih.gov]
- 6. dergipark.org.tr [dergipark.org.tr]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to 2-Nitrophenyl Stearate: Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b147434#2-nitrophenyl-stearate-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b147434#2-nitrophenyl-stearate-cas-number-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com